

Personal protective equipment for handling (3-Bromo-2-fluorophenyl)methanamine

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Compound of Interest

Compound Name: (3-Bromo-2-fluorophenyl)methanamine

Cat. No.: B151453

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Essential Safety and Handling Guide for (3-Bromo-2-fluorophenyl)methanamine

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **(3-Bromo-2-fluorophenyl)methanamine**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

(3-Bromo-2-fluorophenyl)methanamine and its hydrochloride salt are classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation)[1][2]. Therefore, strict adherence to PPE protocols is mandatory.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [3] A face shield should be worn in addition to goggles when there is a splash hazard.	To prevent eye contact which can cause serious irritation.[3] [4]
Skin Protection	Chemical-impermeable gloves (materials to be selected based on workplace evaluation).[3][5] Fire/flamm resistant and impervious clothing.[3]	To avoid skin contact, which can cause irritation.[3][4] Contaminated clothing should be removed immediately and washed before reuse.[3]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[3] All respiratory protection must be used in accordance with a comprehensive respiratory protection program.	To prevent inhalation of dust, mists, or vapors which may cause respiratory irritation.[3] [4]

Operational and Handling Protocols

Safe handling and storage are critical to minimize exposure and risk.

Handling Procedures:

- Ventilation: Always handle in a well-ventilated area, preferably within a chemical fume hood.
[3][5]
- Avoid Contact: Prevent all personal contact, including inhalation and contact with skin and eyes.[3][4][5]
- Dust and Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[3][5]

- Tools: Use non-sparking tools to prevent ignition.[3][5]
- Hygiene: Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling.[3]

Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[6]
- Store in a corrosives area, potentially under an inert atmosphere.[6]

Emergency and Disposal Procedures

Accidental Release Measures:

- Evacuate: Evacuate personnel to safe areas and keep people away from and upwind of the spill.[3][5]
- Ventilate: Ensure adequate ventilation.[3][5]
- Ignition Sources: Remove all sources of ignition.[3][5]
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[3][5]
- Clean-up: For dry spills, use dry clean-up procedures and avoid generating dust.[4] Collect the material using spark-proof tools and place it in a suitable, closed container for disposal. [3][5]

First Aid:

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[3][5]

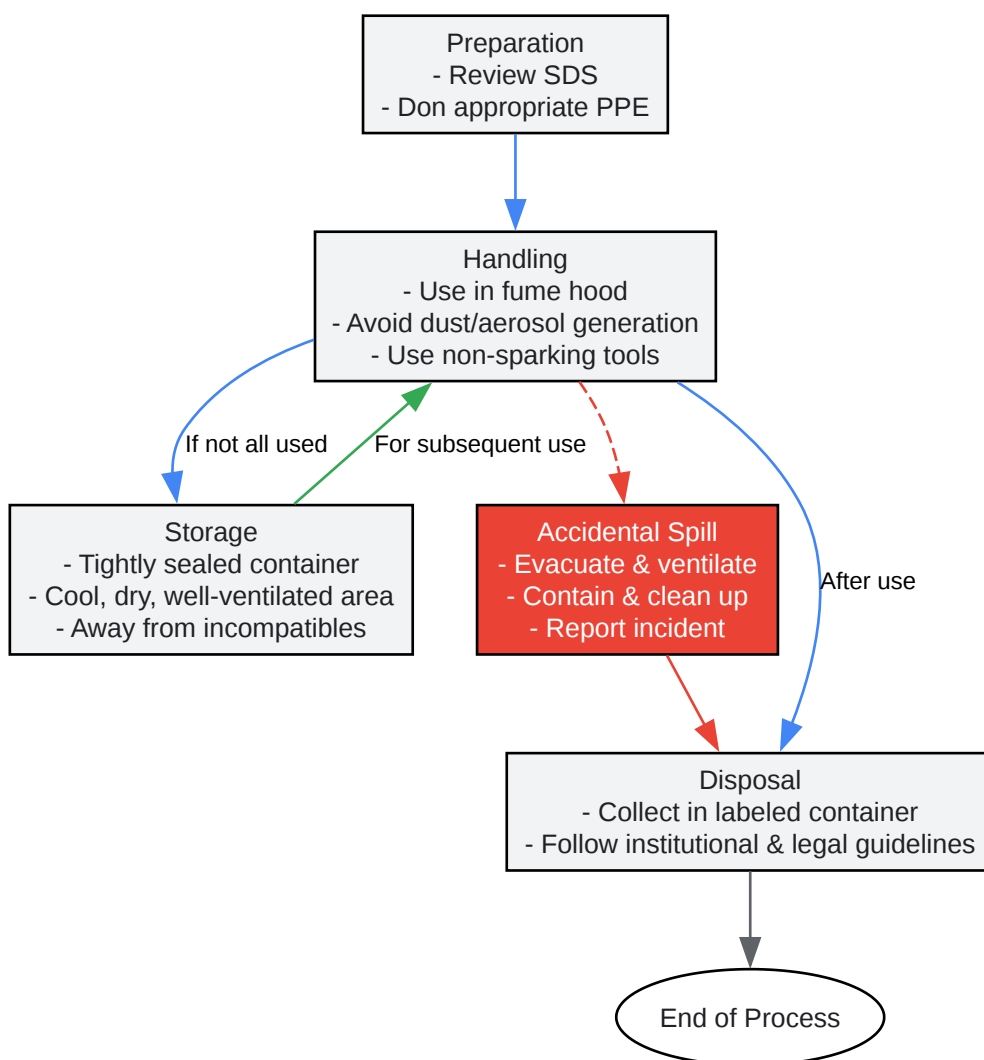
- If on Skin: Wash off immediately with plenty of water.[3] Seek medical attention if irritation occurs.[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] Seek immediate medical attention.[6]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[3]

Disposal Plan:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal laws and regulations.[3]

Chemical Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **(3-Bromo-2-fluorophenyl)methanamine** from preparation to disposal.



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Caption: Workflow for handling **(3-Bromo-2-fluorophenyl)methanamine**.

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